

An In-depth Technical Guide to 3-ethylbenzenesulfonic acid (CAS: 138-29-4)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-ethylbenzenesulfonic Acid

Cat. No.: B086004

[Get Quote](#)

This technical guide provides a comprehensive overview of the core properties, safety information, and synthetic pathways of **3-ethylbenzenesulfonic acid**, tailored for researchers, scientists, and professionals in drug development.

Physicochemical Properties

3-ethylbenzenesulfonic acid is an organic compound with the molecular formula C₈H₁₀O₃S. [1][2] While extensive experimental data on its physical properties are not readily available in the cited literature, computed properties provide valuable insights.

Property	Value	Source
Molecular Formula	C ₈ H ₁₀ O ₃ S	[1][2]
Molecular Weight	186.23 g/mol	[1][2][3]
IUPAC Name	3-ethylbenzenesulfonic acid	[3]
CAS Number	138-29-4	[1][3]
Computed XLogP3	1.5	[3]
Computed Exact Mass	186.03506535 Da	[3]
Computed Monoisotopic Mass	186.03506535 Da	[3]
Computed Topological Polar Surface Area	62.8 Å ²	[3]

Note: Experimental values for properties such as melting point, boiling point, density, and solubility are not consistently reported in the reviewed literature.[\[2\]](#)

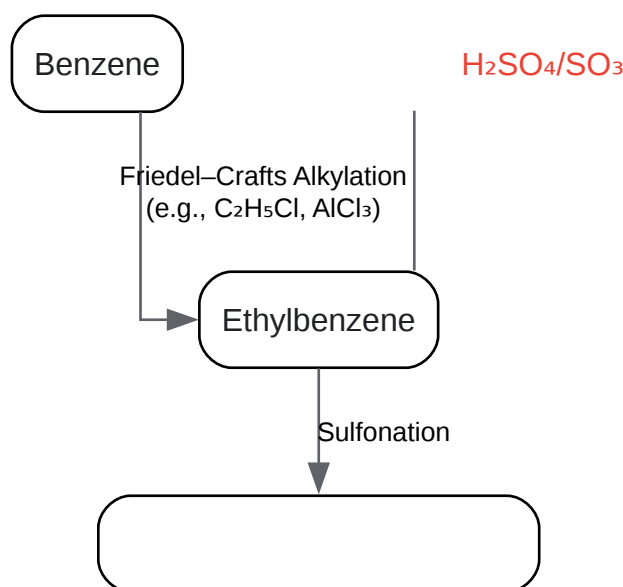
Spectroscopic Data

Detailed experimental spectra for **3-ethylbenzenesulfonic acid** are not widely available. However, spectral data for the isomeric compound, 4-ethylbenzenesulfonic acid, can provide some reference.

- **¹³C NMR:** A ¹³C NMR spectrum for **3-ethylbenzenesulfonic acid** is referenced in the PubChem database, acquired on a Bruker WH-90 instrument.[\[3\]](#)
- **Mass Spectrometry (for 4-ethylbenzenesulfonic acid):** The NIST Mass Spectrometry Data Center provides GC-MS data for 4-ethylbenzenesulfonic acid, showing a top peak at m/z 105, a second-highest at m/z 107, and a third-highest at m/z 186.[\[4\]](#)
- **IR Spectra (for 4-ethylbenzenesulfonic acid):** FTIR and ATR-IR spectra for 4-ethylbenzenesulfonic acid are available in the SpectraBase database.[\[4\]](#)

Synthesis Pathway

The synthesis of **3-ethylbenzenesulfonic acid** can be achieved through the sulfonation of ethylbenzene. A direct Friedel–Crafts alkylation of benzenesulfonic acid with bromoethane is generally unsuccessful because the sulfonic acid group is strongly deactivating.[\[5\]](#) Therefore, the recommended approach is to first introduce the ethyl group onto the benzene ring, followed by sulfonation.[\[5\]](#)



[Click to download full resolution via product page](#)

Proposed synthesis pathway for **3-ethylbenzenesulfonic acid**.

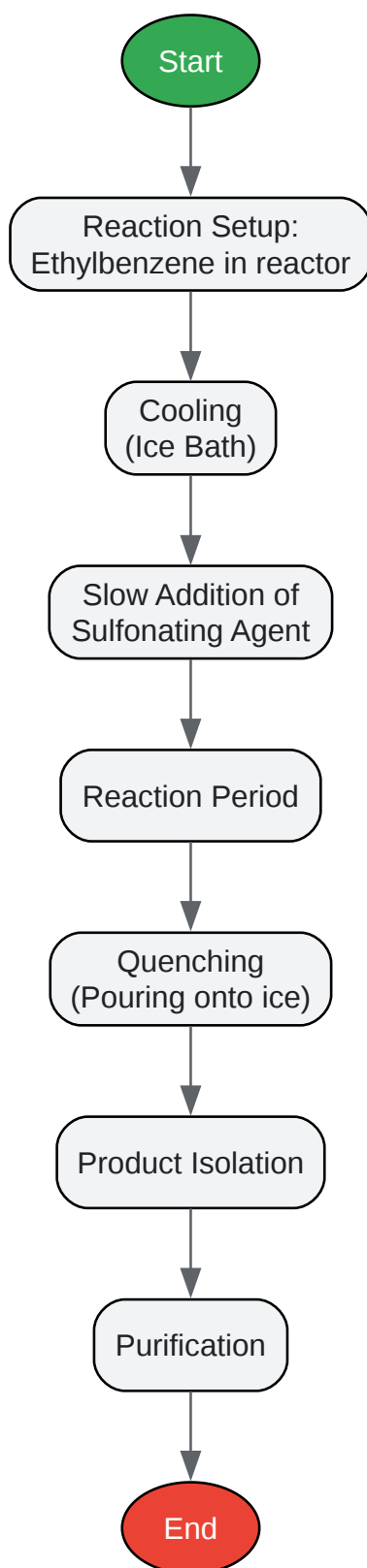
Experimental Protocols

While a detailed, peer-reviewed experimental protocol for the synthesis of **3-ethylbenzenesulfonic acid** was not found in the search results, a general procedure based on the sulfonation of ethylbenzene is described below.

General Procedure for the Sulfonation of Ethylbenzene:

- **Reaction Setup:** In a reaction vessel equipped with a stirrer, thermometer, and addition funnel, place ethylbenzene.
- **Cooling:** Cool the reaction vessel in an ice bath to maintain a low temperature.
- **Addition of Sulfonating Agent:** Slowly add fuming sulfuric acid (oleum) or concentrated sulfuric acid to the cooled ethylbenzene with constant stirring. The temperature should be carefully controlled to prevent side reactions.
- **Reaction:** After the addition is complete, allow the mixture to react. The reaction time and temperature will influence the isomer distribution of the product.
- **Quenching:** Carefully pour the reaction mixture over crushed ice to quench the reaction.

- Isolation: The product can be isolated from the aqueous solution. This may involve techniques such as salting out or extraction.
- Purification: The crude product can be purified by methods such as recrystallization of its salts.



[Click to download full resolution via product page](#)

General experimental workflow for the synthesis of **3-ethylbenzenesulfonic acid**.

Safety and Handling

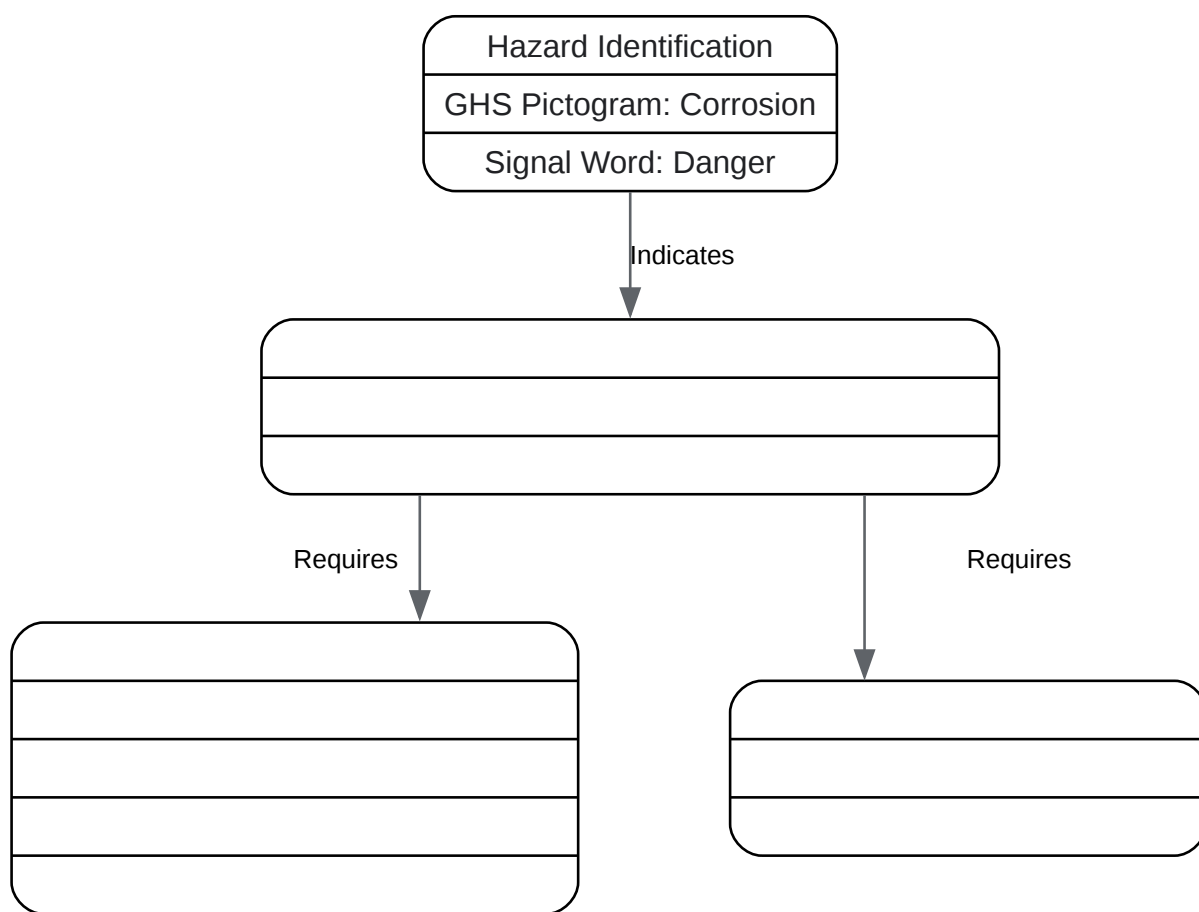
For 4-ethylbenzenesulfonic acid, which is expected to have similar hazards, the GHS classification indicates it causes severe skin burns and eye damage.^[4]

GHS Hazard Information (for 4-ethylbenzenesulfonic acid)

Pictogram	Signal Word	Hazard Statement
Corrosion	Danger	H314: Causes severe skin burns and eye damage. ^[4]
Corrosion	Danger	H318: Causes serious eye damage. ^[4]

Recommended Safety Precautions:

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, eye protection, and face protection.
- Handling: Avoid breathing dust, fumes, gas, mist, vapors, or spray. Wash skin thoroughly after handling.
- Storage: Store in a well-ventilated place. Keep the container tightly closed.



[Click to download full resolution via product page](#)

Logical relationship between hazard identification and safety precautions.

Reactivity Profile

Detailed reactivity data for **3-ethylbenzenesulfonic acid** is limited. However, as a benzenesulfonic acid derivative, it is a strong acid. It is expected to be reactive with bases and oxidizing agents. Thermal decomposition may produce oxides of carbon and sulfur.

Applications

3-ethylbenzenesulfonic acid and its derivatives are utilized in various chemical processes. They can serve as catalysts and reagents in organic synthesis, particularly in the production of dyes and pharmaceuticals.[2] Additionally, they are used as intermediates in the manufacturing of surfactants and detergents.[2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-ETHYLBENZENESULFONIC ACID | 138-29-4 [m.chemicalbook.com]
- 2. Cas 138-29-4,3-ETHYLBENZENESULFONIC ACID | lookchem [lookchem.com]
- 3. Benzenesulfonic acid, 3-ethyl- | C₈H₁₀O₃S | CID 11019581 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 4-Ethylbenzenesulfonic acid | C₈H₁₀O₃S | CID 7402 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. To synthesize m-ethylbenzenesulfonic acid, a student attempted th... | Study Prep in Pearson+ [pearson.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 3-ethylbenzenesulfonic acid (CAS: 138-29-4)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b086004#3-ethylbenzenesulfonic-acid-cas-number-138-29-4-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com